

Application Notes and Protocols for Measuring Glucose Uptake Using 2-Deoxyglucose

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Compound of Interest

Compound Name: 2-Deoxyglucose

CAS No.: 61-58-5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The measurement of glucose uptake is a cornerstone of metabolic research, providing critical insights into cellular energy regulation, insulin signaling, and the pathophysiology of diseases such as diabetes and cancer. The **2-Deoxyglucose** (2-DG) uptake assay is a widely adopted and robust method for quantifying the transport of glucose into cells and tissues. This document provides detailed application notes, experimental protocols, and data presentation guidelines for the successful implementation of the 2-DG uptake assay.

Principle of the 2-Deoxyglucose Uptake Assay

The 2-DG assay leverages the glucose analog 2-deoxy-D-glucose. Due to its structural similarity to glucose, 2-DG is recognized and transported into cells by glucose transporters (GLUTs).[1] Once inside the cell, hexokinase phosphorylates 2-DG to form 2-deoxy-D-glucose-6-phosphate (2-DG6P).[1] Unlike glucose-6-phosphate, 2-DG6P cannot be further metabolized in the glycolytic pathway and consequently accumulates intracellularly.[1] The amount of

accumulated 2-DG6P is directly proportional to the rate of glucose uptake.[1] This accumulation can be quantified using either radiolabeled [^3H]-2-DG or non-radioactive enzymatic, colorimetric, or fluorescent methods.[1][2]

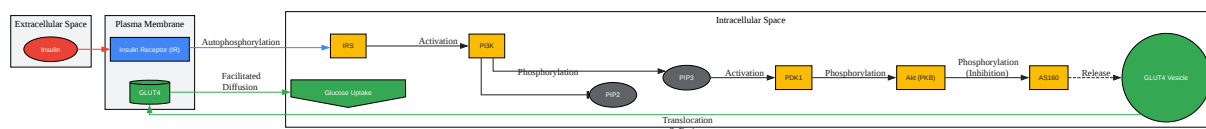
Applications in Research and Drug Development

The 2-DG uptake assay is a versatile tool with broad applications:

- **Diabetes and Metabolic Research:** It is fundamental for studying insulin resistance and quantifying insulin-stimulated glucose uptake in key metabolic tissues like adipocytes and muscle cells.[1] This allows for the screening and characterization of potential anti-diabetic therapeutics.
- **Oncology:** Cancer cells often exhibit elevated glucose uptake (the Warburg effect). The 2-DG assay is instrumental in screening for inhibitors of glucose transporters, a promising avenue for cancer therapy.[1][3]
- **Signal Transduction:** The assay is crucial for dissecting the signaling cascades that regulate glucose transport, most notably the insulin signaling pathway that governs the translocation of GLUT4 to the cell surface.[1]
- **Toxicology and Safety Pharmacology:** It can be employed to evaluate the off-target effects of drug candidates on cellular glucose metabolism.[1]

Signaling Pathway: Insulin-Stimulated Glucose Uptake

The uptake of glucose in response to insulin is a complex and tightly regulated process, primarily mediated by the PI3K/Akt signaling pathway. The binding of insulin to its receptor triggers a cascade of phosphorylation events, leading to the translocation of GLUT4-containing vesicles to the plasma membrane, thereby increasing glucose transport into the cell.



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Caption: Insulin signaling pathway leading to GLUT4 translocation and glucose uptake.

Quantitative Data Presentation

The following tables provide representative quantitative data from 2-DG uptake assays, which can serve as a reference for experimental design and data interpretation.

Table 1: EC₅₀ Values for Insulin-Stimulated 2-DG Uptake

Cell Line	Cell Type	Typical EC ₅₀ (nmol/l)
L6 (Wild-Type)	Rat Skeletal Myotubes	149
L6 (GLUT4 Overexpressing)	Rat Skeletal Myotubes	3
3T3-L1	Mouse Adipocytes	1 - 10
Primary Human Adipocytes	Human Adipocytes	0.5 - 5

EC₅₀ (Half-maximal effective concentration) is the concentration of insulin that produces 50% of the maximal stimulation of glucose uptake.

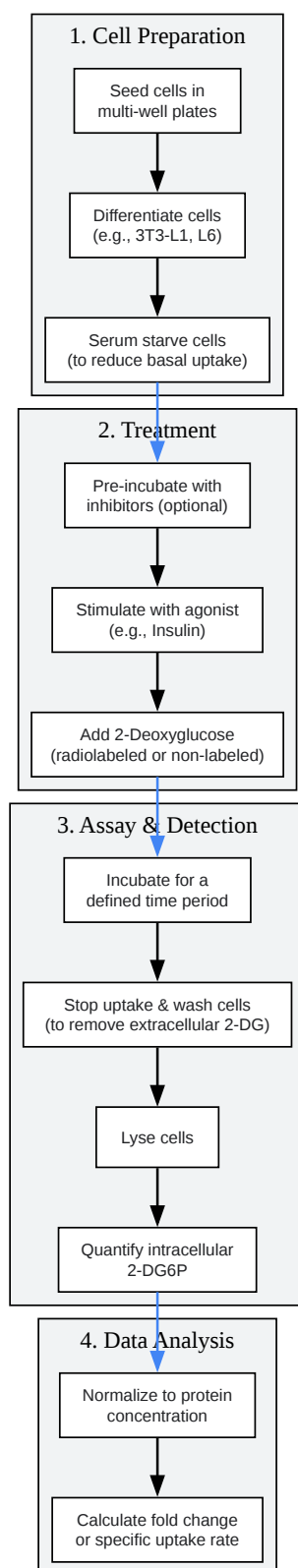
Table 2: IC₅₀ Values for Inhibitors of Glucose Uptake

Inhibitor	Target(s)	Cell Line	Typical IC ₅₀ (μM)
Cytochalasin B	GLUTs	Various	0.5 - 5
Phloretin	GLUTs	Various	50 - 200
WZB117	GLUT1	A549	0.5
Glutor	GLUT1, 2, 3	HCT116	0.011

IC₅₀ (Half-maximal inhibitory concentration) is the concentration of an inhibitor that reduces the glucose uptake by 50%.

Experimental Workflow

The general workflow for a cell-based 2-DG glucose uptake assay involves several key steps, from cell preparation to data analysis.



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Caption: General experimental workflow for a **2-Deoxyglucose** uptake assay.

Experimental Protocols

Protocol 1: In Vitro 2-Deoxyglucose Uptake Assay in 3T3-L1 Adipocytes (Non-Radioactive, Colorimetric)

This protocol is adapted from commercially available kits and published literature for a 96-well plate format.[\[4\]](#)[\[5\]](#)

Materials:

- Differentiated 3T3-L1 adipocytes in a 96-well plate
- Krebs-Ringer-Phosphate-HEPES (KRPB) buffer (1x)
- **2-Deoxyglucose** (2-DG) solution (e.g., 10 mM)
- Insulin solution (e.g., 1 μ M)
- Glucose uptake inhibitor (optional, e.g., Phloretin)
- Acidic Lysis Buffer
- Neutralization Buffer
- 2-DG Uptake Assay Working Solution (containing enzymes and substrates for detection)
- 2-DG6P Standard
- Spectrophotometric plate reader

Procedure:

- Cell Preparation:
 - Plate 3T3-L1 preadipocytes and differentiate them into mature adipocytes following a standard protocol.
 - Serum starve the differentiated adipocytes overnight in serum-free medium to reduce basal glucose uptake.[\[4\]](#)

- Pre-incubation and Stimulation:
 - Wash the cells three times with KRPH buffer.
 - Pre-incubate the cells with KRPH buffer for 40 minutes at 37°C.
 - For insulin-stimulated uptake, add insulin to the desired final concentration (e.g., 100 nM) and incubate for 20-30 minutes at 37°C. For basal uptake, add vehicle (e.g., KRPH buffer).
- 2-DG Uptake:
 - Add 2-DG solution to each well to a final concentration of 1 mM and incubate for 20-40 minutes at 37°C.[\[4\]](#)
- Stopping the Reaction and Cell Lysis:
 - Remove the 2-DG solution and wash the cells three times with ice-cold KRPH buffer to remove extracellular 2-DG.[\[4\]](#)
 - Add 25 µL of Acidic Lysis Buffer to each well and incubate at 37°C for 20 minutes.[\[4\]](#)
 - Add 25 µL of Neutralization Buffer to each well and mix thoroughly.[\[4\]](#)
- Detection:
 - Add 50 µL of 2-DG Uptake Assay Working Solution to each well containing the cell lysate and to the wells for the 2-DG6P standard curve.
 - Incubate the plate at room temperature for 30 minutes to 2 hours, protected from light.[\[4\]](#)
 - Measure the absorbance at 570 nm.[\[4\]](#)
- Data Analysis:
 - Subtract the background absorbance from all readings.
 - Generate a standard curve using the 2-DG6P standards.

- Determine the concentration of 2-DG6P in the samples from the standard curve.
- Normalize the 2-DG uptake to the protein concentration of each well.

Protocol 2: In Vivo 2-Deoxyglucose Uptake Assay in Mice (Radiolabeled)

This protocol provides a general guideline for measuring glucose uptake in various tissues of a mouse.^{[6][7][8]}

Materials:

- Mice (e.g., C57BL/6J)
- **[³H]-2-Deoxyglucose**
- Saline solution (0.9% NaCl)
- Insulin solution (optional)
- Anesthesia
- Surgical tools for tissue dissection
- Tissue homogenization buffer
- Scintillation vials and scintillation cocktail
- Scintillation counter

Procedure:

- Animal Preparation:
 - Fast the mice for a suitable period (e.g., 5-6 hours) before the experiment.
 - Anesthetize the mice.
- Injection:

- For basal glucose uptake, administer a bolus injection of [^3H]-2-DG (e.g., 10 μCi per mouse) via tail vein or retro-orbital injection.
- For insulin-stimulated glucose uptake, inject insulin (e.g., 0.75 U/kg body weight) followed by the [^3H]-2-DG injection.
- Blood and Tissue Collection:
 - Collect blood samples at timed intervals (e.g., 5, 15, 30, and 45 minutes) post-injection to determine the plasma [^3H]-2-DG disappearance curve.
 - At the end of the experimental period (e.g., 45 minutes), euthanize the mouse and rapidly dissect the tissues of interest (e.g., adipose tissue, skeletal muscle, heart, brain).
 - Immediately freeze the tissues in liquid nitrogen and store at -80°C until analysis.
- Tissue Processing and Radioactivity Measurement:
 - Weigh the frozen tissues.
 - Homogenize the tissues in an appropriate buffer.
 - Take an aliquot of the homogenate to determine the total radioactivity by adding it to a scintillation vial with scintillation cocktail and counting in a scintillation counter.
 - To separate phosphorylated [^3H]-2-DG from free [^3H]-2-DG, an ion-exchange chromatography step can be performed.
- Data Analysis:
 - Calculate the plasma [^3H]-2-DG integral.
 - Determine the tissue accumulation of [^3H]-2-DG6P (in dpm/mg of tissue).
 - Calculate the glucose uptake index (Rg) for each tissue using the tissue [^3H]-2-DG6P accumulation, the plasma glucose concentration, and the plasma [^3H]-2-DG integral.

Disclaimer: All experimental protocols should be performed in accordance with institutional guidelines and regulations, especially when working with radioisotopes and animals. The provided protocols are for informational purposes and may require optimization for specific experimental conditions.

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